

Introduction to Furametpyr and Analytical Context

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Compound Focus: Furametpyr

CAS No.: 123572-88-3

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Furametpyr is a systemic fungicide widely used to control sheath blight in rice and other fungal pathogens in various crops. It belongs to the chemical class of pyrazole amides and operates by inhibiting mitochondrial succinate dehydrogenase (SDH) [1] [2]. As a chiral molecule, it is typically used as a racemic mixture [2]. The need for monitoring its residues stems from established Maximum Residue Limits (MRLs) in food products to ensure consumer safety, necessitating reliable and sensitive analytical methods [1].

HPLC Method Development and Optimization

The separation of **Furametpyr** is optimally performed using **Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)**. In this mode, the stationary phase is non-polar (e.g., C18), and the mobile phase is a polar mixture, typically water and a water-miscible organic solvent like acetonitrile or methanol [3] [4].

Mobile Phase Composition

The composition of the mobile phase is a critical parameter for achieving optimal retention, peak shape, and resolution. The following table summarizes effective mobile phase systems documented for **Furametpyr** analysis:

Organic Solvent	Aqueous Component	Additive/Modifier	Primary Application / Notes
Acetonitrile	Water	0.1% Formic Acid	HPLC-MS/MS; enhances ionization in positive ESI mode [1]
Acetonitrile	Water	Phosphoric Acid	Standard HPLC with UV detection; for MS, replace with formic acid [5]
Methanol	Water	0.1% Formic Acid	HPLC-MS/MS; alternative to acetonitrile [6]

For **gradient elution**, the method typically starts with a higher proportion of the aqueous phase (e.g., 60-80%) and increases the organic modifier concentration to elute less polar compounds. This is highly effective for multi-residue analysis where compounds have a wide range of polarities [7] [8] [4].

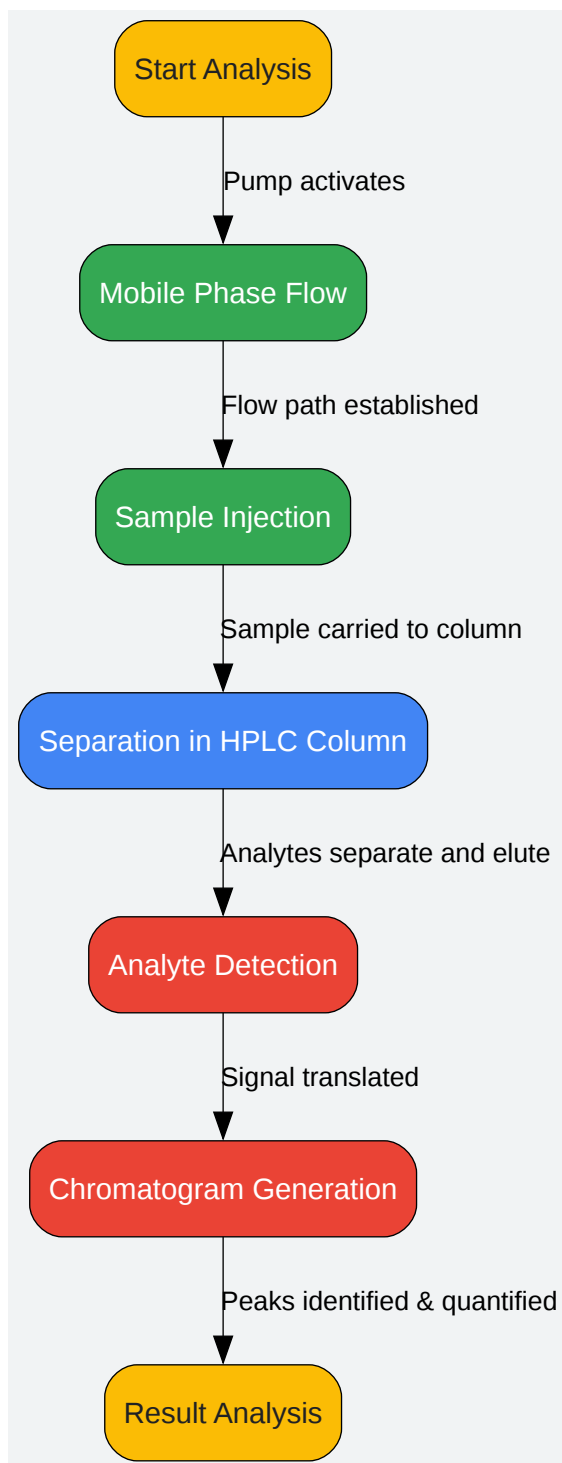
Stationary Phase and Instrumental Parameters

- **Stationary Phase:** **C18 (Octadecylsilane)** columns are most commonly used. Specialized columns like the **Newcrom R1** have also been successfully applied for **Furametpyr** separation [3] [5].
- **Flow Rate:** Standard HPLC methods often use 0.2 to 1.0 mL/min [8].
- **Detection:** **Mass Spectrometry (MS/MS)** is preferred for residue analysis due to its high sensitivity and selectivity. **Furametpyr** shows a robust response in **positive electrospray ionization (ESI+)** mode [1] [6].
- **Column Temperature:** Analyses are often performed at ambient temperature, but thermostating the column (e.g., 40°C) can improve separation efficiency and reproducibility [3].

Sample Preparation Protocol for Food Matrices

For the analysis of **Furametpyr** residues in complex food matrices like vegetables, fruits, and grains, a robust sample clean-up is essential. The **QuEChERS** method is widely adopted for this purpose [1].

The following diagram illustrates the complete workflow from sample injection to data analysis:



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Procedure:

- **Extraction:** Homogenize 10 g of the sample with 10 mL of acetonitrile and shake vigorously.
- **Salting Out:** Add a salt mixture (e.g., containing MgSO_4 and NaCl) to induce phase separation between acetonitrile and water. Centrifuge.

- **Clean-up:** Transfer the upper acetonitrile layer to a tube containing a dispersive Solid-Phase Extraction (d-SPE) sorbent. **Multi-Walled Carbon Nanotubes (MWCNTs)** have been effectively used as a sorbent to remove pigments, organic acids, and other co-extractives from complex food matrices [1] [6].
- **Analysis:** Vortex, centrifuge, and filter the purified extract for HPLC-MS/MS analysis.

Method Notes and Troubleshooting

- **pH Considerations:** The pH of the mobile phase can influence the ionization state of the analyte, thereby affecting retention time and peak shape. For ionizable compounds, controlling pH is crucial [7] [4]. Note that pH should be measured and adjusted *before* adding the organic solvent [7].
- **Mobile Phase Filtration:** Always filter the mobile phase through a **0.45 µm or 0.22 µm membrane filter** to remove particulates and prevent column clogging [7].
- **Degassing:** Degas the mobile phase sufficiently by sonication or vacuum filtration to prevent air bubble formation in the system and detector [7].

Conclusion

This application note provides a detailed protocol for the precise and sensitive determination of **Furametpyr** residues using HPLC. The recommended approach employs **Reversed-Phase Chromatography** with a **C18 column** and a mobile phase of **acetonitrile and water modified with 0.1% formic acid**, coupled with a **QuEChERS-based sample preparation** using **MWCNTs** for clean-up. This method is robust, reliable, and suitable for monitoring **Furametpyr** in various food commodities to ensure compliance with food safety regulations.

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References

1. Simultaneous determination of multiple pyrazole amide ... [sciencedirect.com]
2. Furametpyr (Ref: S 82658) - AERU - University of Hertfordshire [item.herts.ac.uk]

3. GPM.1.2.1.2.0005.15 HPLC – Pharmacopoeia.ru [pharmacopoeia.ru]
4. A Complete Guide to Mobile and Stationary Phase in Phase ... HPLC [uhplcs.com]
5. | SIELC Technologies Furametpyr [sielc.com]
6. Simultaneous determination of sixteen amide fungicides in ... [sciencedirect.com]
7. Optimization: A Critical Factor in Mobile | Phenomenex Phase HPLC [phenomenex.com]
8. Basics | Thermo Fisher Scientific - RU HPLC [thermofisher.com]

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